

Application Notes and Protocols: Doramapimod Hydrochloride in DMSO

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Compound of Interest

Compound Name: Doramapimod hydrochloride

Cat. No.: B8320540

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Introduction

Doramapimod (also known as BIRB 796) is a potent and highly selective, orally active inhibitor of p38 mitogen-activated protein kinase (MAPK).[1][2] It targets all p38 MAPK isoforms (α , β , γ , and δ) with varying inhibitory concentrations.[1][2][3][4] The p38 MAPK signaling pathway is a critical regulator of cellular responses to inflammatory cytokines and environmental stress, playing a significant role in proliferation, invasion, and apoptosis.[5][6][7] Inhibition of this pathway with Doramapimod has shown potential in treating autoimmune diseases and certain cancers.[6][8] These application notes provide detailed protocols for the preparation of **Doramapimod hydrochloride** stock solutions in DMSO for in vitro research purposes.

Physicochemical Properties and Solubility

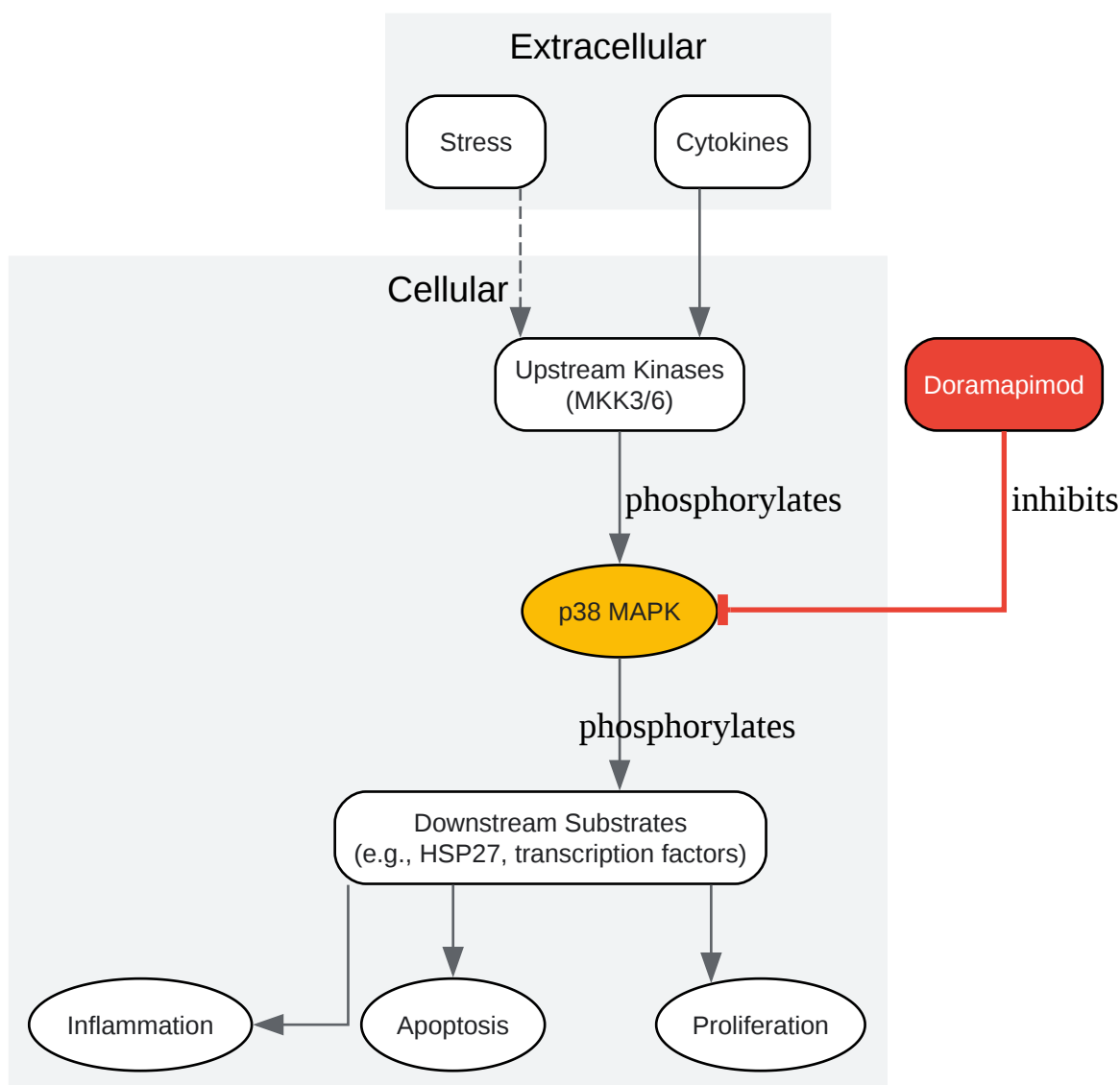
Proper preparation of a stock solution is critical for accurate and reproducible experimental results. The following table summarizes the key properties of Doramapimod and its hydrochloride salt.

Property	Doramapimod	Doramapimod Hydrochloride	Reference
Synonyms	BIRB 796	BIRB 796 HCl	[1][9]
Molecular Formula	C ₃₁ H ₃₇ N ₅ O ₃	C ₃₁ H ₃₈ ClN ₅ O ₃	[3][8][10]
Molecular Weight	527.66 g/mol	564.13 g/mol	[1][3][8][10]
Appearance	White to light yellow powder	Not specified	[11]
Solubility in DMSO	≥26.4 mg/mL to 125 mg/mL	Not specified	[1][2][3][4][12]

Note: The solubility of Doramapimod in DMSO can be affected by the hygroscopic nature of DMSO; it is recommended to use fresh, anhydrous DMSO.[2][3] Sonication or warming at 37°C can aid in dissolution.[1][12]

Signaling Pathway of Doramapimod

Doramapimod is a potent inhibitor of the p38 MAPK signaling cascade. This pathway is typically activated by cellular stressors and inflammatory cytokines. Downstream effects of p38 MAPK activation include the phosphorylation of various substrates that regulate inflammation, cell cycle, and apoptosis. Doramapimod's inhibition of p38 MAPK can block these downstream events.



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Caption: p38 MAPK signaling pathway and the inhibitory action of Doramapimod.

Experimental Protocols

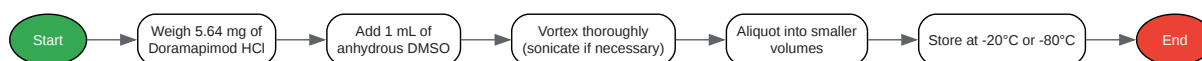
Preparation of a 10 mM Doramapimod Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Doramapimod hydrochloride** in DMSO.

Materials:

- **Doramapimod hydrochloride** powder (MW: 564.13 g/mol)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Workflow for Stock Solution Preparation:



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Caption: Workflow for preparing **Doramapimod hydrochloride** stock solution.

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing: Accurately weigh 5.64 mg of **Doramapimod hydrochloride** powder and transfer it to a sterile microcentrifuge tube.
- Dissolving: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Doramapimod hydrochloride** powder.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.[1][12]
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[2]

- Storage: Store the aliquots at -20°C for short-term storage (up to 6 months) or -80°C for long-term storage (up to 1 year).[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[9\]](#)

Calculations for Different Stock Concentrations:

Desired Concentration	Mass of Doramapimod HCl (mg) for 1 mL DMSO
1 mM	0.564 mg
5 mM	2.82 mg
10 mM	5.64 mg
20 mM	11.28 mg
50 mM	28.2 mg

Cell-Based Assay Protocol: Inhibition of TNF- α Production in THP-1 Cells

This protocol is an example of a downstream application for the **Doramapimod hydrochloride** stock solution. It is based on a common method to assess the inhibitory activity of p38 MAPK inhibitors.[\[3\]](#)[\[4\]](#)

Materials:

- THP-1 cells
- RPMI-1640 medium supplemented with 10% FBS
- Doramapimod hydrochloride** stock solution (10 mM in DMSO)
- Lipopolysaccharide (LPS)
- Phosphate-buffered saline (PBS)
- 96-well cell culture plates

- Human TNF- α ELISA kit

Procedure:

- Cell Culture: Culture THP-1 cells in RPMI-1640 medium supplemented with 10% FBS at 37°C in a humidified 5% CO₂ incubator.
- Cell Seeding: Seed THP-1 cells in a 96-well plate at a density of 1×10^5 cells/well and allow them to adhere overnight.
- Doramapimod Treatment: Prepare serial dilutions of the **Doramapimod hydrochloride** stock solution in cell culture medium to achieve the desired final concentrations. Pre-incubate the cells with the Doramapimod dilutions for 30 minutes.[\[3\]](#)[\[4\]](#)
- LPS Stimulation: Stimulate the cells with LPS (final concentration of 1 μ g/mL) to induce TNF- α production.[\[3\]](#)[\[4\]](#)
- Incubation: Incubate the plate for 18-24 hours at 37°C.[\[3\]](#)[\[4\]](#)
- Supernatant Collection: Centrifuge the plate and carefully collect the supernatant.
- TNF- α Quantification: Measure the concentration of TNF- α in the supernatant using a human TNF- α ELISA kit according to the manufacturer's instructions.
- Data Analysis: Analyze the data to determine the EC₅₀ value of Doramapimod for the inhibition of TNF- α production.

Safety and Handling

Doramapimod hydrochloride is a bioactive compound and should be handled with care.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Handling: Avoid inhalation of the powder and contact with skin and eyes.[\[9\]](#) Handle in a well-ventilated area.[\[9\]](#)

- Disposal: Dispose of the compound and any contaminated materials in accordance with local regulations.

Ordering Information

Product	CAS Number
Doramapimod	285983-48-4
Doramapimod hydrochloride	1283526-53-3

This information is for research use only and not for human or therapeutic use. Researchers should consult the relevant safety data sheets (SDS) before handling this compound.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. selleckchem.com [selleckchem.com]
- 5. go.drugbank.com [go.drugbank.com]
- 6. BIRB796, an Inhibitor of p38 Mitogen-Activated Protein Kinase, Inhibits Proliferation and Invasion in Glioblastoma Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Doramapimod HCl | TargetMol [targetmol.com]
- 9. Doramapimod (BIRB-796)|285983-48-4|MSDS [dcchemicals.com]
- 10. GSRS [precision.fda.gov]
- 11. chemimpex.com [chemimpex.com]
- 12. apexbt.com [apexbt.com]

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